

Application Notes and Protocols: Characterizing Dihydroisomorphine Effects In-Vitro

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Dihydroisomorphine

CAS No.: 26626-12-0

Cat. No.: B163098

[Get Quote](#)

I. Introduction: The Imperative for In-Vitro Characterization of Dihydroisomorphine

Dihydroisomorphine is a semi-synthetic opioid analgesic, structurally related to potent compounds like hydromorphone and dihydromorphine.[1][2] As with any opioid, a thorough understanding of its pharmacological profile is paramount for both therapeutic development and toxicological assessment. In-vitro assays provide the foundational data upon which all further research is built, offering a controlled environment to dissect the molecular and cellular mechanisms of action with high precision and reproducibility.

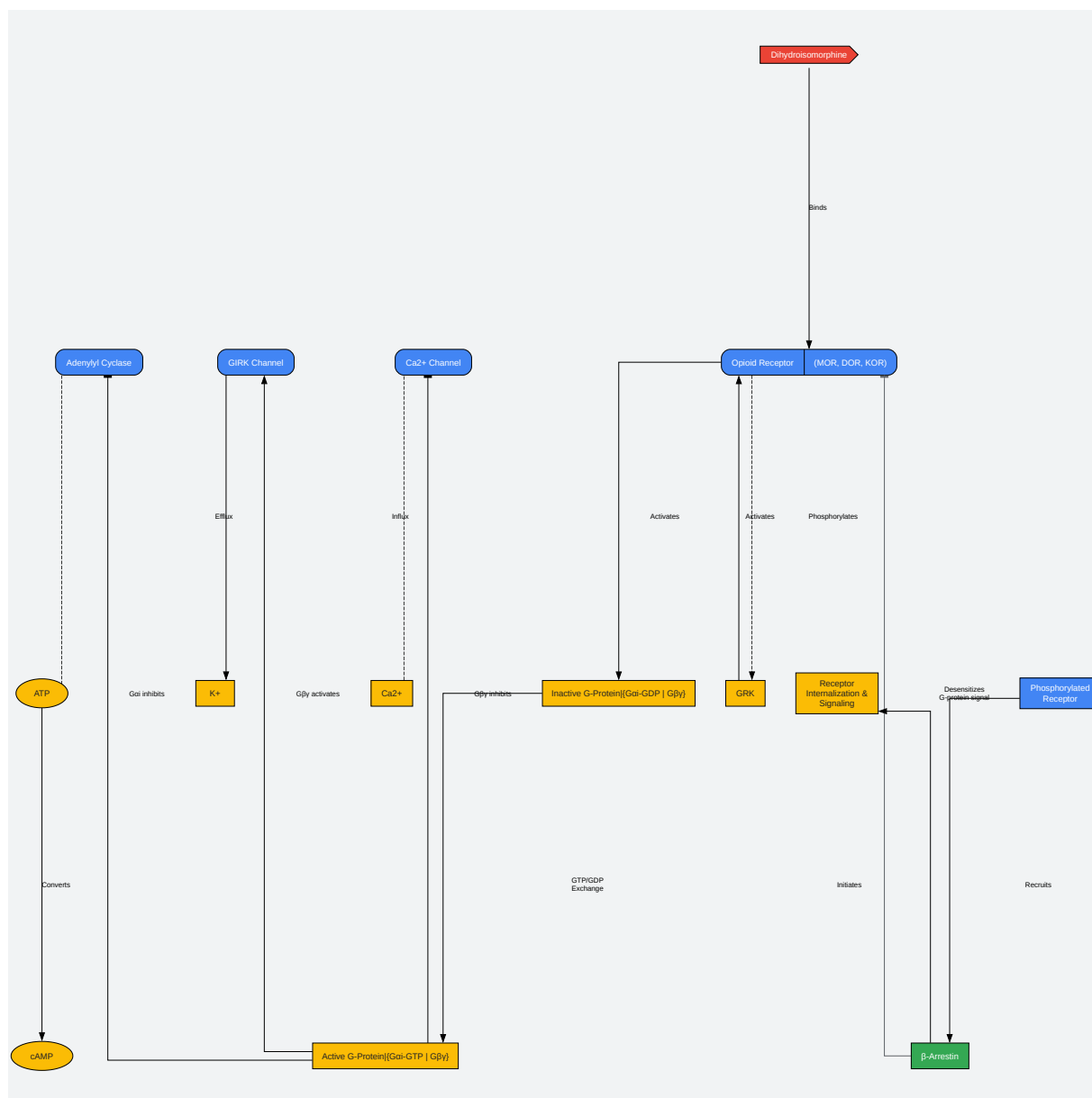
This guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It moves beyond simple procedural lists to explain the causality behind experimental choices, ensuring that the data generated is not only accurate but also contextually meaningful. We will explore a suite of assays designed to build a complete pharmacological dossier for **dihydroisomorphine**, from its direct interaction with opioid receptors to the downstream signaling cascades it elicits. The protocols herein are designed as self-validating systems, incorporating the necessary controls to ensure data integrity and trustworthiness.

II. Foundational Pharmacology: Opioid Receptor Signaling

Dihydroisomorphine, like other morphine alkaloids, exerts its primary effects by acting as an agonist at G-protein coupled receptors (GPCRs), specifically the mu (μ), delta (δ), and kappa (κ) opioid receptors.[3][4] Upon agonist binding, the receptor triggers two major intracellular signaling pathways:

- **G-Protein Dependent Signaling:** The activated receptor catalyzes the exchange of GDP for GTP on the associated inhibitory G-protein ($G_{i/o}$). This causes the G-protein to dissociate into its $G_{\alpha i/o}$ and $G_{\beta\gamma}$ subunits. The $G_{\alpha i/o}$ subunit directly inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[3] The $G_{\beta\gamma}$ subunit modulates various effector proteins, most notably inhibiting N-type voltage-gated calcium channels (VGCCs) and activating G-protein-coupled inwardly rectifying potassium (GIRK) channels.[3][5] The collective effect is a hyperpolarization of the neuron, reducing its excitability and decreasing neurotransmitter release.
- **β -Arrestin Dependent Signaling:** Following activation, the receptor is phosphorylated by GPCR kinases (GRKs). This phosphorylation promotes the binding of β -arrestin proteins (β -arrestin 1 and 2). β -arrestin recruitment sterically blocks further G-protein coupling, leading to desensitization of the G-protein signal.[6] Furthermore, β -arrestin acts as a scaffold protein, initiating a separate wave of signaling and mediating receptor internalization (endocytosis).[6] The balance between G-protein and β -arrestin pathway activation, known as "biased agonism," is a critical concept in modern opioid research, as it may differentiate the therapeutic (analgesic) effects from the adverse effects (e.g., respiratory depression, tolerance).[7][8]

Signaling Pathway Overview



[Click to download full resolution via product page](#)

Caption: Canonical opioid receptor signaling pathways initiated by an agonist.

III. Core In-Vitro Assays for Dihydroisomorphine Profiling

A multi-assay approach is essential for a comprehensive pharmacological characterization. We will detail four key types of assays.

Radioligand Binding Assays: Determining Receptor Affinity

Principle & Causality: This assay quantifies the affinity of **dihydroisomorphine** for the μ , δ , and κ opioid receptors. It is a direct measure of the physical interaction between the compound and its target. A competitive binding format is used, where **dihydroisomorphine** competes with a known radiolabeled ligand for binding to the receptor. The resulting data is used to calculate the inhibition constant (K_i), an inverse measure of affinity (a lower K_i indicates higher affinity). This is the foundational assay to confirm the target and determine its selectivity profile.

Data Presentation: Expected Binding Affinities

Compound	μ -Opioid Receptor (K_i , nM)	δ -Opioid Receptor (K_i , nM)	κ -Opioid Receptor (K_i , nM)
Dihydroisomorphine	Expected Sub-nanomolar to low nM	Expected Higher nM	Expected Higher nM
Dihydromorphine[3]	2.5	137	223
Morphine[9]	1.2	>1000	>1000
DAMGO (μ -selective) [10]	0.69	-	-

Protocol: Competitive Radioligand Binding Assay

A. Materials

- Cell Membranes: CHO or HEK293 cells stably expressing human μ , δ , or κ opioid receptors.
- Radioligands: [3 H]DAMGO (for μ), [3 H]DPDPE (for δ), [3 H]U-69,593 (for κ).

- Non-specific Ligand: Naloxone (high concentration, e.g., 10 μ M).
- Test Compound: **Dihydroisomorphine** stock solution.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Filtration System: Brandel or Millipore cell harvester with GF/B filters.
- Scintillation Counter and scintillation cocktail.

B. Step-by-Step Methodology

- Membrane Preparation: Homogenize receptor-expressing cells in ice-cold buffer and centrifuge to pellet membranes. Resuspend and store at -80°C. Determine protein concentration via Bradford or BCA assay.
- Assay Plate Setup: In a 96-well plate, add assay buffer to all wells.
- Total Binding: Add a known concentration of radioligand (typically near its K_d value) and vehicle.
- Non-Specific Binding (NSB): Add radioligand and a high concentration of naloxone (10 μ M).
- Competitive Binding: Add radioligand and serial dilutions of **dihydroisomorphine** (e.g., from 10 pM to 10 μ M).
- Incubation: Add a standardized amount of cell membrane preparation (e.g., 10-20 μ g protein/well) to initiate the reaction. Incubate at 25°C for 60-90 minutes to reach equilibrium.
- Harvesting: Rapidly filter the contents of each well through the glass fiber filters using the cell harvester. Wash filters 3x with ice-cold assay buffer to remove unbound radioligand.^[3]
- Quantification: Place filters in scintillation vials, add cocktail, and count disintegrations per minute (DPM) using a scintillation counter.

C. Data Analysis & Self-Validation

- Control Check: Ensure the specific binding (Total Binding DPM - NSB DPM) window is sufficiently large (typically >80% of total binding).
- Data Transformation: Convert DPM to percent inhibition relative to the control (wells with only radioligand).
- Curve Fitting: Plot percent inhibition against the log concentration of **dihydroisomorphine**. Fit the data to a one-site competition model using non-linear regression (e.g., in GraphPad Prism) to determine the IC₅₀ value.
- Ki Calculation: Calculate the Ki using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant for the receptor.[\[11\]](#)

G-Protein Activation Assay: [³⁵S]GTPγS Binding

Principle & Causality: This is a functional assay that directly measures the first step in G-protein signaling.[\[12\]](#) It quantifies the ability of **dihydroisomorphine** to stimulate the binding of [³⁵S]GTPγS, a non-hydrolyzable GTP analog, to Gα subunits upon receptor activation.[\[13\]](#) This assay provides a measure of agonist potency (EC₅₀) and efficacy (E_{max}) at the level of G-protein coupling, which is more proximal to the receptor than second messenger readouts and less subject to signal amplification.[\[14\]](#)

Protocol: [³⁵S]GTPγS Binding Assay

A. Materials

- Cell Membranes: As described for binding assays.
- Reagents: [³⁵S]GTPγS, GDP, Guanosine 5'-diphosphate sodium salt.
- Test Compound: **Dihydroisomorphine**.
- Positive Control: DAMGO (for μ-opioid receptor).
- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, 5 mM MgCl₂, 1 mM EDTA, pH 7.4.[\[15\]](#)
- Filtration system and scintillation counter.

B. Step-by-Step Methodology

- **Reagent Preparation:** Prepare assay buffer containing a set concentration of GDP (e.g., 10-30 μ M). The GDP is crucial as it occupies the binding site in the basal state and its displacement by GTPyS upon agonist stimulation is what is measured.^[16]
- **Assay Plate Setup:** To each well, add the assay buffer with GDP.
- **Basal Binding:** Add vehicle.
- **Agonist Stimulation:** Add serial dilutions of **dihydroisomorphine** or the positive control (DAMGO).
- **Incubation (Pre-incubation):** Add cell membranes (20-30 μ g protein/well) and incubate for 30 minutes at 30°C to allow compound binding.
- **Initiate Reaction:** Add [³⁵S]GTPyS (e.g., 0.05-0.1 nM) to all wells to start the binding reaction. Incubate for an additional 60 minutes at 30°C.
- **Termination & Harvesting:** Stop the reaction by rapid filtration over GF/B filters and wash with ice-cold buffer.
- **Quantification:** Count radioactivity on the filters using a scintillation counter.

C. Data Analysis & Self-Validation

- **Control Check:** The positive control (DAMGO) should produce a robust, dose-dependent increase in [³⁵S]GTPyS binding over the basal level.
- **Data Transformation:** Calculate the percent stimulation over basal for each concentration of **dihydroisomorphine**.
- **Curve Fitting:** Plot percent stimulation against the log concentration of the agonist. Fit the data to a sigmoidal dose-response curve to determine the EC₅₀ (potency) and E_{max} (efficacy) values.
- **Antagonist Validation:** To confirm the effect is receptor-mediated, a parallel experiment can be run where cells are pre-incubated with an antagonist (e.g., naloxone) before adding

dihydroisomorphine. This should right-shift the dose-response curve.

Second Messenger Assay: cAMP Inhibition

Principle & Causality: This assay measures a key downstream consequence of Gai/o activation: the inhibition of adenylyl cyclase and the subsequent reduction in intracellular cAMP. [3] Because basal cAMP levels are often low, they are first artificially elevated using an adenylyl cyclase stimulator like forskolin. [17] The ability of **dihydroisomorphine** to then reduce these stimulated cAMP levels is measured. This is a robust, widely-used functional assay to confirm Gai/o coupling and quantify agonist potency and efficacy. [18][19]

Protocol: HTRF-Based cAMP Inhibition Assay

A. Materials

- Cells: Whole CHO or HEK293 cells expressing the opioid receptor of interest.
- cAMP Assay Kit: A commercial HTRF (Homogeneous Time-Resolved Fluorescence) kit (e.g., from Cisbio). These kits typically contain a europium cryptate-labeled anti-cAMP antibody (donor) and a d2-labeled cAMP analog (acceptor). [20]
- Stimulant: Forskolin.
- Test Compound: **Dihydroisomorphine**.
- Positive Control: Known opioid agonist (e.g., morphine).
- Plate Reader: HTRF-compatible plate reader.

B. Step-by-Step Methodology

- Cell Plating: Seed cells in a 384-well plate and allow them to adhere overnight.
- Compound Addition: Add serial dilutions of **dihydroisomorphine** or control compounds to the cells.
- Stimulation: Add a concentration of forskolin predetermined to give a sub-maximal (EC₈₀) stimulation of cAMP production. Incubate for 30 minutes at 37°C. [17]

- **Cell Lysis & Detection:** Add the HTRF detection reagents (d2-cAMP and anti-cAMP-cryptate) in lysis buffer as per the manufacturer's protocol. This lyses the cells and allows the assay components to interact with the intracellular cAMP.
- **Incubation:** Incubate for 60 minutes at room temperature in the dark.
- **Measurement:** Read the plate on an HTRF-compatible reader, measuring emission at both 665 nm (acceptor) and 620 nm (donor).

C. Data Analysis & Self-Validation

- **Control Check:** Wells with forskolin alone should show a low HTRF ratio (high cAMP), while wells with no forskolin should show a high HTRF ratio (low cAMP). The positive control should produce a dose-dependent increase in the HTRF ratio.
- **Data Transformation:** The HTRF ratio (665nm/620nm * 10,000) is inversely proportional to the cAMP concentration.[\[20\]](#) Convert the ratio to percent inhibition of the forskolin-stimulated signal.
- **Curve Fitting:** Plot percent inhibition against the log concentration of **dihydroisomorphine**. Fit to a sigmoidal dose-response curve to determine the IC₅₀ (potency) and Emax (efficacy).

β-Arrestin Recruitment Assay

Principle & Causality: This assay directly measures the recruitment of β-arrestin to the activated opioid receptor, a key event in receptor desensitization and G-protein-independent signaling. It is essential for investigating potential biased agonism.[\[21\]](#) Various technologies exist, with one common method being Enzyme Fragment Complementation (EFC), where the receptor is tagged with one enzyme fragment and β-arrestin with the other. Agonist-induced recruitment brings the fragments together, forming an active enzyme that generates a chemiluminescent signal.[\[22\]](#)

Workflow for a β-Arrestin Recruitment Assay

Caption: A typical experimental workflow for an EFC-based β-arrestin assay.

Protocol: EFC-Based β-Arrestin Recruitment Assay

A. Materials

- Cells: A commercially available cell line engineered for β -arrestin recruitment assays (e.g., PathHunter® from DiscoverX) expressing the opioid receptor of interest.[\[22\]](#) These cells co-express the receptor fused to a small enzyme fragment (ProLink, PK) and β -arrestin fused to the larger enzyme acceptor (EA).[\[22\]](#)
- Detection Reagents: Substrate and other reagents provided by the assay manufacturer.
- Test Compound: **Dihydroisomorphine**.
- Positive Control: A known unbiased or β -arrestin-biased agonist for the receptor.
- Plate Reader: Luminometer.

B. Step-by-Step Methodology

- Cell Plating: Plate the engineered cells in a 384-well white, solid-bottom assay plate and incubate overnight.
- Compound Addition: Add serial dilutions of **dihydroisomorphine** or control compounds.
- Incubation: Incubate the plate for 90 minutes at 37°C to allow for receptor activation and β -arrestin recruitment.
- Signal Development: Add the detection reagents according to the manufacturer's protocol.
- Incubation: Incubate for 60 minutes at room temperature to allow the enzymatic reaction to proceed.
- Measurement: Read the chemiluminescent signal on a plate luminometer.

C. Data Analysis & Self-Validation

- Control Check: The positive control should yield a robust, dose-dependent signal over the vehicle-only baseline.

- **Data Transformation:** Express the data as a percentage of the maximal response of a reference agonist.
- **Curve Fitting:** Plot the percentage response against the log concentration of **dihydroisomorphine** and fit to a sigmoidal dose-response curve to determine EC_{50} and E_{max} .
- **Bias Analysis:** The potency and efficacy data can be compared to that from a G-protein-centric assay (like GTPyS or cAMP) using methods such as the operational model to calculate a "bias factor," which quantifies the preference for one pathway over the other.

IV. Advanced Assays: Ion Channel Modulation

Principle & Causality: A primary physiological effect of opioid receptor activation in neurons is the modulation of ion channel activity, specifically the activation of GIRK channels and inhibition of VGCCs.[3] These effects can be directly measured using electrophysiological techniques like patch-clamp, or with higher throughput methods using fluorescent membrane potential dyes. [23] For example, in AtT-20 cells which endogenously express GIRK channels, activation of a transfected μ -opioid receptor leads to potassium efflux and membrane hyperpolarization, which can be detected as a change in fluorescence.[23] Some opioids may also impact other channels, such as the hERG potassium channel, which is an important off-target activity to assess for cardiac safety.[24][25]

Data Presentation: Summary of Functional Potency & Efficacy

Assay	Parameter	Dihydroisomorphine	Morphine (Reference)
GTPγS Binding	EC ₅₀ (nM)	Value	Value
Emax (% of DAMGO)	Value	Value	
cAMP Inhibition	IC ₅₀ (nM)	Value	Value
Emax (% Inhibition)	Value	Value	
β-Arrestin	EC ₅₀ (nM)	Value	Value
Emax (% of Reference)	Value	Value	

V. Conclusion

The in-vitro characterization of **dihydroisomorphine** requires a systematic and multi-faceted approach. By progressing from direct receptor binding assays to functional readouts of G-protein activation, second messenger modulation, and β-arrestin recruitment, researchers can build a high-fidelity pharmacological profile. Each assay provides a unique piece of the puzzle, and together they illuminate the compound's affinity, potency, efficacy, and potential for biased signaling. The protocols and principles outlined in this guide provide a robust framework for generating the critical data needed to advance our understanding of this potent opioid.

VI. References

- Assay Guidance Manual - Measurement of β-Arrestin Recruitment for GPCR Targets. (2017). National Center for Biotechnology Information. [\[Link\]](#)
- ClickArr: a novel, high-throughput assay for evaluating β-arrestin isoform recruitment. (2023). bioRxiv. [\[Link\]](#)
- Measurement of β-Arrestin Recruitment at GPCRs Using the Tango Assay. (2019). PubMed. [\[Link\]](#)
- Forskolin-free cAMP assay for Gi-coupled receptors. (2015). PubMed. [\[Link\]](#)

- The Impact of Opioids on Cardiac Electrophysiology. (2016). PubMed Central (PMC). [\[Link\]](#)
- GPCR β -Arrestin Product Solutions. (n.d.). DiscoverX. [\[Link\]](#)
- cAMP Accumulation Assay. (n.d.). Creative BioMart. [\[Link\]](#)
- Fluorescence-based, high-throughput assays for μ -opioid receptor activation using a membrane potential-sensitive dye. (n.d.). Macquarie University Research Portal. [\[Link\]](#)
- Why Study GPCR Arrestin Recruitment?. (n.d.). DiscoverX. [\[Link\]](#)
- Assay Guidance Manual - Measurement of cAMP for G α s- and G α i Protein-Coupled Receptors (GPCRs). (2017). National Center for Biotechnology Information. [\[Link\]](#)
- Measurement of cAMP for G α s-and G α i Protein-Coupled Receptors (GPCRs). (2019). National Center for Biotechnology Information. [\[Link\]](#)
- Affinity profiles of morphine, codeine, dihydrocodeine and their glucuronides at opioid receptor subtypes. (n.d.). The University of Melbourne. [\[Link\]](#)
- cAMP assays in GPCR drug discovery. (2017). PubMed. [\[Link\]](#)
- Pharmacology of Kappa Opioid Receptors: Novel Assays and Ligands. (2021). Frontiers in Pharmacology. [\[Link\]](#)
- Recommended Opioid Receptor Tool Compounds: Comparative In Vitro for Receptor Selectivity Profiles and In Vivo for Pharmacological Antinociceptive Profiles. (2022). ACS Publications. [\[Link\]](#)
- Molecular Assays for Characterization of Alternatively Spliced Isoforms of the Mu Opioid Receptor (MOR). (2012). PubMed Central (PMC). [\[Link\]](#)
- The Impact of Opioids on Cardiac Electrophysiology. (2016). Bentham Science. [\[Link\]](#)
- The Impact of Opioids on Cardiac Electrophysiology. (2016). ResearchGate. [\[Link\]](#)
- Pharmacological characterization of dihydromorphine, 6-acetyldihydromorphine and dihydroheroin analgesia and their differentiation from morphine. (2001). PubMed. [\[Link\]](#)

- GTPyS-Autoradiography for Studies of Opioid Receptor Functionality. (2020). PubMed. [\[Link\]](#)
- GTPyS Incorporation in the Rat Brain: A Study on μ -Opioid Receptors and CXCR4. (2009). PubMed Central (PMC). [\[Link\]](#)
- The impact of opioids on cardiac electrophysiology. (2016). Uniformed Services University of the Health Sciences. [\[Link\]](#)
- Hydromorphone. (n.d.). PubChem. [\[Link\]](#)
- What are the molecular and cellular mechanisms of action of HYDROMORPHONE HYDROCHLORIDE in DILAUDID therapy?. (n.d.). R Discovery. [\[Link\]](#)
- Opioid receptor binding affinity (K_i) and antagonistic potency (K_i)... (n.d.). ResearchGate. [\[Link\]](#)
- Opioid-Mediated Modulation of Acid-Sensing Ion Channel Currents in Adult Rat Sensory Neurons. (2019). PubMed. [\[Link\]](#)
- GTPyS Binding Assay. (n.d.). Creative Bioarray. [\[Link\]](#)
- Use of the GTPyS ([35 S]GTPyS and Eu-GTPyS) binding assay for analysis of ligand potency and efficacy at G protein-coupled receptors. (2009). PubMed Central (PMC). [\[Link\]](#)
- GTPyS Binding Assays. (2012). NCBI Bookshelf. [\[Link\]](#)
- Mu receptor binding of some commonly used opioids and their metabolites. (1993). PubMed. [\[Link\]](#)
- Uniform assessment and ranking of opioid Mu receptor binding constants for selected opioid drugs. (2011). Zenodo. [\[Link\]](#)
- Identification and synthesis of norhydromorphone, and determination of antinociceptive activities in the rat formalin test. (2007). PubMed. [\[Link\]](#)
- Predicting opioid receptor binding affinity of pharmacologically unclassified designer substances using molecular docking. (2018). PubMed Central (PMC). [\[Link\]](#)

- Hydromorphone does not influence the immune response in patients affected by chronic pain. (2013). PubMed. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Hydromorphone | C₁₇H₁₉NO₃ | CID 5284570 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Identification and synthesis of norhydromorphone, and determination of antinociceptive activities in the rat formalin test - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Pharmacological characterization of dihydromorphone, 6-acetyldihydromorphone and dihydroheroin analgesia and their differentiation from morphine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. discovery.researcher.life [discovery.researcher.life]
- 6. GPCR β -Arrestin Product Solutions [discoverx.com]
- 7. Measurement of β -Arrestin Recruitment at GPCRs Using the Tango Assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Frontiers | Pharmacology of Kappa Opioid Receptors: Novel Assays and Ligands [frontiersin.org]
- 9. Mu receptor binding of some commonly used opioids and their metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. zenodo.org [zenodo.org]
- 11. researchgate.net [researchgate.net]
- 12. GTPyS-Autoradiography for Studies of Opioid Receptor Functionality - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. dda.creative-bioarray.com [dda.creative-bioarray.com]
- 14. GTPyS Binding Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 15. GTPyS Incorporation in the Rat Brain: A Study on μ -Opioid Receptors and CXCR4 - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Use of the GTPyS ([³⁵S]GTPyS and Eu-GTPyS) binding assay for analysis of ligand potency and efficacy at G protein-coupled receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Measurement of cAMP for Gas- and Gai Protein-Coupled Receptors (GPCRs) - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 18. pdf.benchchem.com [pdf.benchchem.com]
- 19. cAMP assays in GPCR drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. Why Study GPCR Arrestin Recruitment? [discoverx.com]
- 22. Measurement of β -Arrestin Recruitment for GPCR Targets - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 23. researchers.mq.edu.au [researchers.mq.edu.au]
- 24. The Impact of Opioids on Cardiac Electrophysiology - PMC [pmc.ncbi.nlm.nih.gov]
- 25. benthamscience.com [benthamscience.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Characterizing Dihydroisomorphine Effects In-Vitro]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163098/docs#application-notes-and-protocols-characterizing-dihydroisomorphine-effects-in-vitro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)